

Tralkoxydim: A Technical Guide for Researchers

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An in-depth examination of the chemical structure, physicochemical properties, mechanism of action, and analytical methodologies of the selective herbicide **Tralkoxydim**.

Chemical Identity and Structure

Tralkoxydim is the International Organization for Standardization (ISO)-approved common name for the cyclohexanedione oxime herbicide.[1] Its chemical structure is characterized by a 2-(1-(ethoxyimino)propyl)-3-hydroxy-5-(2,4,6-trimethylphenyl)cyclohex-2-en-1-one backbone.

Chemical Structure:

Table 1: Chemical Identification of Tralkoxydim



Identifier	Value	
IUPAC Name	2-[(E)-N-ethoxy-C-ethylcarbonimidoyl]-3-hydroxy-5-(2,4,6-trimethylphenyl)cyclohex-2-en-1-one[2]	
CAS Number	87820-88-0[3][4][5][6][7]	
Molecular Formula	C20H27NO3[1][3][4]	
Molecular Weight	329.43 g/mol [1][8]	
Canonical SMILES	CCC(=C1C(=O)CC(CC1=O)C2=C(C=C(C=C2C)C)C)NOCC[1]	
PubChem CID	135492483[2][9][10]	

Physicochemical Properties

Tralkoxydim is a white to slightly yellow or orange crystalline solid.[3] A summary of its key physicochemical properties is presented in Table 2.

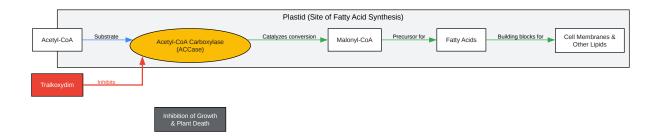
Table 2: Physicochemical Properties of Tralkoxydim

Property	Value	
Melting Point	105 - 109 °C[3]	
Boiling Point	Decomposes before boiling	
Density	1.16 g/cm ³	
Vapor Pressure	3.70 x 10 ⁻⁴ mPa (at 20 °C)	
Water Solubility	6.1 mg/L (at 20 °C, pH 7)	
Solubility in Organic Solvents (at 20 °C)	Acetone: 89,000 mg/L, Methanol: 25,000 mg/L	
Octanol-Water Partition Coefficient (Log P)	2.1 (at pH 7, 20 °C)	
Dissociation Constant (pKa)	4.3 (weak acid)	

Mechanism of Action: Inhibition of Acetyl-CoA Carboxylase

Tralkoxydim is a selective, systemic herbicide that functions by inhibiting the enzyme acetyl-CoA carboxylase (ACCase).[1] ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components of plant cell membranes. By blocking ACCase, **Tralkoxydim** disrupts lipid formation, leading to the cessation of growth and eventual death of susceptible grass weeds.

The herbicidal activity of **Tralkoxydim** is primarily observed in graminaceous species. Broadleaf plants are generally tolerant due to a less sensitive ACCase enzyme.



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Caption: Mechanism of action of Tralkoxydim.

Herbicidal Activity and Crop Selectivity

Tralkoxydim is a post-emergence herbicide used to control a range of grass weeds in cereal crops. It is absorbed by the leaves and translocated to the growing points of the weed.

Table 3: Herbicidal Spectrum and Crop Selectivity of **Tralkoxydim**



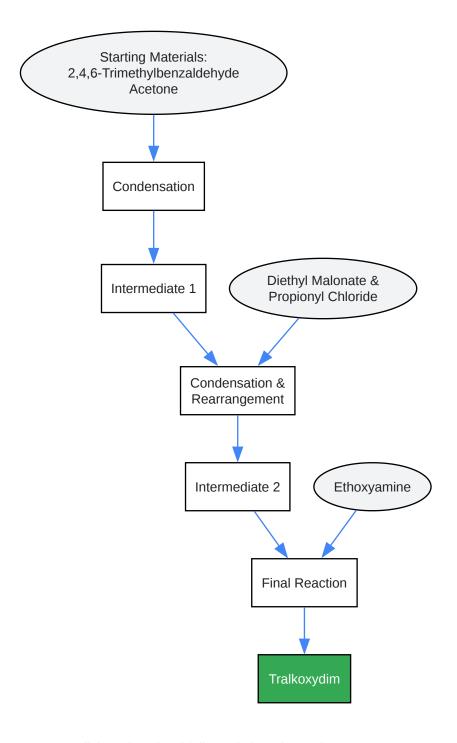
Target Weeds	Tolerant Crops
Wild oats (Avena fatua)	Wheat (Triticum aestivum)
Green foxtail (Setaria viridis)	Barley (Hordeum vulgare)
Yellow foxtail (Setaria pumila)	
Annual ryegrass (Lolium rigidum)	_
Persian darnel (Lolium persicum)	_

Synthesis

The synthesis of **Tralkoxydim** is a multi-step process. A general overview of a common synthetic route is as follows:

- Condensation: 2,4,6-Trimethylbenzaldehyde is reacted with acetone to form an intermediate.
- Reaction with Diethyl Malonate and Propionyl Chloride: The intermediate from the first step undergoes a reaction with diethyl malonate and propionyl chloride. This step involves simultaneous condensation and rearrangement to yield a second intermediate.
- Reaction with Ethoxyamine: The final step involves the reaction of the second intermediate with ethoxyamine to produce **Tralkoxydim**.





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Caption: Generalized synthesis workflow for Tralkoxydim.

Environmental Fate and Toxicology

Environmental Fate:



Tralkoxydim is of moderate persistence in the soil environment. Its degradation is influenced by soil type and microbial activity. In water, its stability is pH-dependent, being more rapidly hydrolyzed under acidic conditions.

Toxicology:

Tralkoxydim exhibits low to moderate acute toxicity to mammals. A summary of its toxicological data is provided in Table 4.

Table 4: Toxicological Data for Tralkoxydim

Test Organism	Route of Exposure	LD50 / LC50
Rat (male)	Oral	1324 mg/kg
Rat (female)	Oral	934 mg/kg
Mouse (male)	Oral	1231 mg/kg
Mouse (female)	Oral	1100 mg/kg
Rat (male/female)	Dermal	>2000 mg/kg
Rainbow Trout (96h)	Aquatic	>7.2 mg/L
Daphnia magna (48h)	Aquatic	>9.8 mg/L

Experimental Protocols Acetyl-CoA Carboxylase (ACCase) Inhibition Assay

This protocol outlines a general method for determining the inhibitory effect of **Tralkoxydim** on ACCase activity in susceptible plants.

1. Enzyme Extraction:

- Homogenize young leaf tissue of a susceptible grass species (e.g., maize) in a chilled extraction buffer (e.g., 100 mM HEPES-KOH pH 7.5, 2 mM DTT, 1 mM EDTA, 10% glycerol, and 1% (w/v) PVPP).
- Centrifuge the homogenate at low speed to remove cell debris.
- Subject the supernatant to further centrifugation at high speed to pellet chloroplasts.



Resuspend the chloroplast pellet in a suitable assay buffer.

2. ACCase Assay:

- The assay mixture should contain the enzyme extract, ATP, MgCl₂, acetyl-CoA, and NaH¹⁴CO₃ (as a tracer).
- Initiate the reaction by adding the enzyme extract.
- Incubate the reaction mixture at a controlled temperature (e.g., 30 °C).
- Stop the reaction by adding acid (e.g., HCl).
- Dry the samples to remove unreacted 14CO2.
- Quantify the incorporation of ¹⁴C into the acid-stable product (malonyl-CoA) using liquid scintillation counting.

3. Inhibition Studies:

- Perform the ACCase assay in the presence of varying concentrations of Tralkoxydim (dissolved in a suitable solvent like DMSO).
- Include appropriate solvent controls.
- Calculate the concentration of Tralkoxydim required for 50% inhibition (I₅₀) of ACCase activity.

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Tralkoxydim (or control)"]; Incubation [label="Incubation\n(e.g.,
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Enzyme_Extract -> Assay_Setup; Assay_Setup -> Incubation; Incubation -
> Reaction_Stop; Reaction_Stop -> Drying; Drying -> Measurement;
Measurement -> Analysis; }
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Caption: Experimental workflow for an ACCase inhibition assay.

Herbicidal Efficacy Greenhouse/Field Trial

This protocol provides a framework for evaluating the efficacy of **Tralkoxydim** on target weeds.

- 1. Experimental Design:
- Use a randomized complete block design with multiple replications.
- Establish plots or pots with a uniform population of the target weed species and the tolerant crop.
- 2. Herbicide Application:
- Apply **Tralkoxydim** at various rates, including a control (no herbicide).
- Use a calibrated sprayer to ensure uniform application.
- Apply the herbicide at the recommended growth stage of the weeds.
- 3. Data Collection:
- Assess weed control visually at regular intervals after application (e.g., 7, 14, and 28 days).
 Use a rating scale (e.g., 0% = no control, 100% = complete control).
- Measure crop injury using a similar visual rating scale.
- At the end of the trial, harvest the above-ground biomass of weeds and crops from a defined area within each plot.
- Determine the dry weight of the biomass.
- 4. Data Analysis:
- Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine the effect
 of different Tralkoxydim rates on weed control and crop yield.



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